

Unraveling "Antibacterial Agent 153": A Case of Ambiguous Identity

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Compound of Interest

Compound Name: Antibacterial agent 153

Cat. No.: B12372441

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The term "**Antibacterial agent 153**" does not correspond to a specific, uniquely identified chemical compound in publicly available scientific literature and databases. This ambiguity prevents the creation of a detailed technical guide as requested. The number "153" appears in various scientific contexts, but not as a distinct identifier for a single antibacterial molecule.

Initial research reveals that the designation "153" emerges in a variety of unrelated scientific references, highlighting the challenge in pinpointing a specific chemical structure and its associated properties. These contexts include:

- **Physical and Chemical Properties:** In one study, a synthesized conjugate of the antibiotic linezolid exhibited a melting point of 153–155 °C[1]. This reference is to a physical characteristic of a broader class of compounds and not to a specific agent named "153".
- **Bibliographic References:** The number "153" frequently appears as a citation number in scientific papers discussing antimicrobial research[2][3][4].
- **Biological Strain Identification:** Research on antibiotic effects has been conducted on *Bacillus polymyxa* 153, a specific strain of bacteria, to study its enzymatic activity in the presence of various antibiotics[5]. Here, "153" identifies the bacterial strain, not the antibacterial agent.
- **Drug Interaction Databases:** In a comprehensive list of drug interactions for the antibiotic azithromycin, "153" is a reference number for a specific interaction[6].

- Patent Documentation: A United States patent, US5801153A, describes a method for enhancing the antimicrobial properties of existing antibiotics for use in plants[7].
- General Scientific Literature: The number "153" also appears as a page number in textbooks and classification documents related to microbiology and pharmacology[8][9].

Due to the lack of a discernible, unique chemical entity defined as "**Antibacterial agent 153**," it is not possible to provide the requested in-depth technical guide, including its chemical structure, properties, experimental protocols, and associated signaling pathways.

For researchers, scientists, and drug development professionals, it is crucial to use precise and unambiguous identifiers for chemical compounds, such as IUPAC names, CAS numbers, or specific company compound codes, to ensure accurate information retrieval and scientific communication. Without such a specific identifier, a comprehensive analysis of "**Antibacterial agent 153**" cannot be conducted.

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